

Essential Safety and Operational Guide for Handling 2,3-Dihydrobenzofuran-5-amine

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Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-5-amine

Cat. No.: B1307943

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,3-Dihydrobenzofuran-5-amine**. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,3-Dihydrobenzofuran-5-amine is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Therefore, adherence to appropriate safety protocols and the use of proper personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for any signs of wear or perforation before each use. Change gloves immediately if contaminated.[2]
Eyes/Face	Safety goggles and face shield	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield is recommended when there is a potential for splashing.[3][4]
Body	Protective clothing	A lab coat or chemical-resistant apron is necessary to protect against skin contact.[2] [5] For tasks with a higher risk of exposure, disposable coveralls should be considered.[3]
Respiratory	Dust respirator / Air-purifying respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or if working in a poorly ventilated area.[1][5] The specific type of respirator should be determined by a workplace risk assessment.

Operational and Disposal Plans

Handling and Storage

Proper handling and storage procedures are critical to maintaining the chemical's stability and preventing accidental exposure.

Handling Protocol:

- Ventilation: Always handle **2,3-Dihydrobenzofuran-5-amine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Avoid Dust and Aerosol Formation: Take care to prevent the dispersion of dust when handling the solid form of the chemical.[\[1\]](#)[\[5\]](#)
- Personal Hygiene: Wash hands and face thoroughly after handling the chemical. Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[5\]](#)

Storage Conditions:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Temperature: Store in a cool, dark place, ideally between 2-8°C.
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[\[1\]](#)
- Atmosphere: Store under an inert atmosphere as the substance may be air-sensitive.[\[1\]](#)

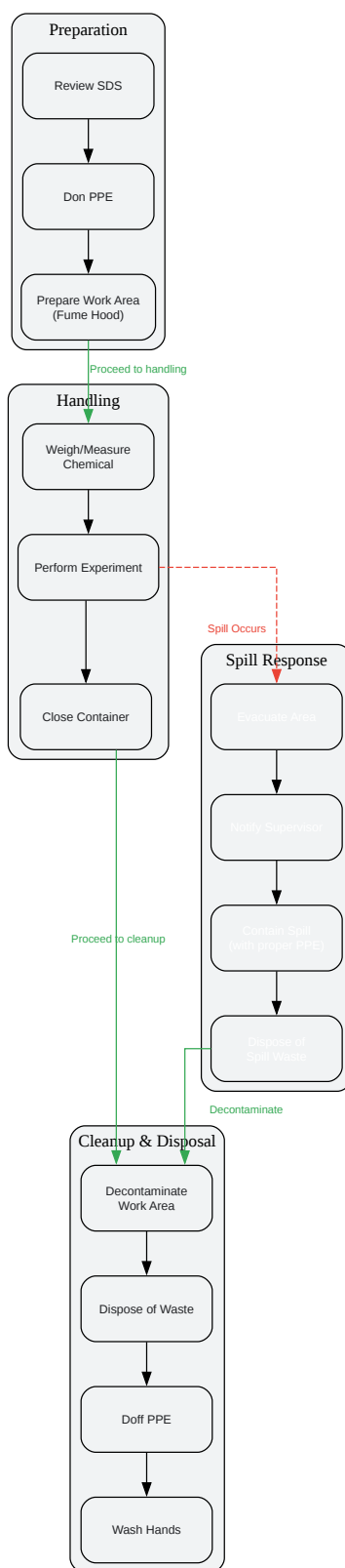
Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, contain the spill with an inert absorbent material. Collect the absorbed material into a sealed container for proper disposal.[\[2\]](#)

Disposal: Disposal of **2,3-Dihydrobenzofuran-5-amine** and its waste must be conducted as hazardous waste in accordance with all local, state, and federal regulations.[\[1\]](#)[\[5\]](#) Do not empty into drains.[\[1\]](#) All materials that have come into contact with the chemical must be decontaminated or disposed of as hazardous waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **2,3-Dihydrobenzofuran-5-amine** in a laboratory setting.



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Caption: Workflow for safe handling of **2,3-Dihydrobenzofuran-5-amine**.

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